An In-depth Technical Guide to the Synthesis and Chemical Properties of Dimethisterone

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Compound of Interest

Compound Name:	*Oracon*
CAS No.:	*8015-19-8*
Cat. No.:	*B1217850*

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Abstract

Dimethisterone (6α,21-dimethylethisterone) is a synthetic progestin with a history of use in oral contraceptives and for the treatment of gynecological disorders. As a derivative of testosterone, its chemical modifications confer a potent, pure progestational activity with negligible androgenic or estrogenic effects. This technical guide provides a comprehensive overview of the synthesis and chemical properties of dimethisterone, including detailed experimental protocols, quantitative physicochemical data, and an elucidation of its mechanism of action through the progesterone receptor signaling pathway.

Chemical Properties and Physicochemical Data

Dimethisterone is a white crystalline solid.[1] Its chemical structure is characterized by an androstane steroid skeleton with key modifications: a methyl group at the C6α position and an ethynyl group at the C17α position, along with a methyl group as part of a propynyl group at C17.[2] These structural features are crucial for its biological activity and receptor specificity.

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Table 1: Physicochemical Properties of Dimethisterone

Property	Value	Reference
Molecular Formula	$C_{23}H_{32}O_2$	[1][3][4][5][6]
Molecular Weight	340.50 g/mol	[1][2][3][4]
Melting Point	102°C	[1]
Optical Rotation ([α]D^{20})	+10° (c=1 in chloroform)	[1]
UV max (isopropanol)	240 nm (E1%1cm 450)	[1]
CAS Number	79-64-1	[2][4][6]
Solubility	Practically insoluble in water; Soluble in ethanol; Slightly soluble in acetone and chloroform.	[1]

Table 2: Spectroscopic Data of Dimethisterone

Spectroscopic Technique	Data
^{1}H NMR	Specific peak assignments are not readily available in public literature.
^{13}C NMR	Specific peak assignments are not readily available in public literature.
Infrared (IR) Spectroscopy	Characteristic peaks include those for O-H stretch, C≡C stretch, C=O stretch, and C-H bonds.
Mass Spectrometry (MS)	Predicted $[M+H]^+$ of 341.24751.[7]

Synthesis of Dimethisterone

The seminal synthesis of dimethisterone was reported by Barton and his colleagues in 1959 and is also described in U.S. Patent 2,939,819. The synthesis is a multi-step process starting

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from a testosterone derivative.

Synthesis Pathway

The overall synthetic route involves the introduction of the 6α-methyl group and the subsequent addition of the propynyl group at the 17-position.



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A simplified overview of the dimethisterone synthesis pathway.

Experimental Protocols

The following protocols are based on established methods for similar steroid modifications, as the detailed original procedures require access to specialized chemical literature.

Step 1: 6-Methylenation of a Testosterone Derivative

- A solution of the testosterone derivative in a suitable solvent (e.g., methanol) is treated with an excess of formaldehyde and a secondary amine catalyst, such as piperidine.
- The reaction mixture is stirred at room temperature until the reaction is complete, as monitored by thin-layer chromatography (TLC).
- The product, a 6-methylene intermediate, is isolated by extraction and purified by column chromatography.

Step 2: Catalytic Hydrogenation to introduce the 6α-methyl group

- The 6-methylene intermediate is dissolved in a solvent like ethanol or ethyl acetate.
- A palladium on carbon (Pd/C) catalyst is added to the solution.
- The mixture is subjected to hydrogenation in a Parr apparatus under a hydrogen atmosphere. The stereoselective addition of hydrogen from the less hindered α-face results

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in the desired 6α-methyl configuration.

- The catalyst is removed by filtration, and the solvent is evaporated to yield the 6α-methyl intermediate.

Step 3: Introduction of the 17-propynyl group

- Propynyllithium or a propynyl Grignard reagent (propynylmagnesium bromide) is prepared in an anhydrous aprotic solvent, such as tetrahydrofuran (THF), under an inert atmosphere (e.g., argon or nitrogen).
- A solution of the 6α-methyl-17-keto steroid intermediate in anhydrous THF is added dropwise to the cooled solution of the propynylating agent.
- The reaction is stirred at low temperature and then allowed to warm to room temperature.
- The reaction is quenched by the careful addition of a saturated aqueous solution of ammonium chloride.
- The product, dimethisterone, is extracted with an organic solvent, and the combined organic layers are washed, dried, and concentrated.
- The crude product is purified by recrystallization or column chromatography.

Chemical Reactivity and Stability

Dimethisterone is a relatively stable compound under standard conditions. The α,β-unsaturated ketone in the A-ring is a key reactive site. The tertiary hydroxyl group at C17 can be subject to dehydration under acidic conditions. The terminal alkyne is also a site for potential chemical modification. For long-term storage, it should be kept in a cool, dry place, protected from light.

Mechanism of Action: Signaling Pathway

Dimethisterone exerts its biological effects by acting as an agonist for the progesterone receptor (PR).[6] The PR is a ligand-activated transcription factor belonging to the nuclear receptor superfamily.

Progesterone Receptor Activation and Gene Regulation

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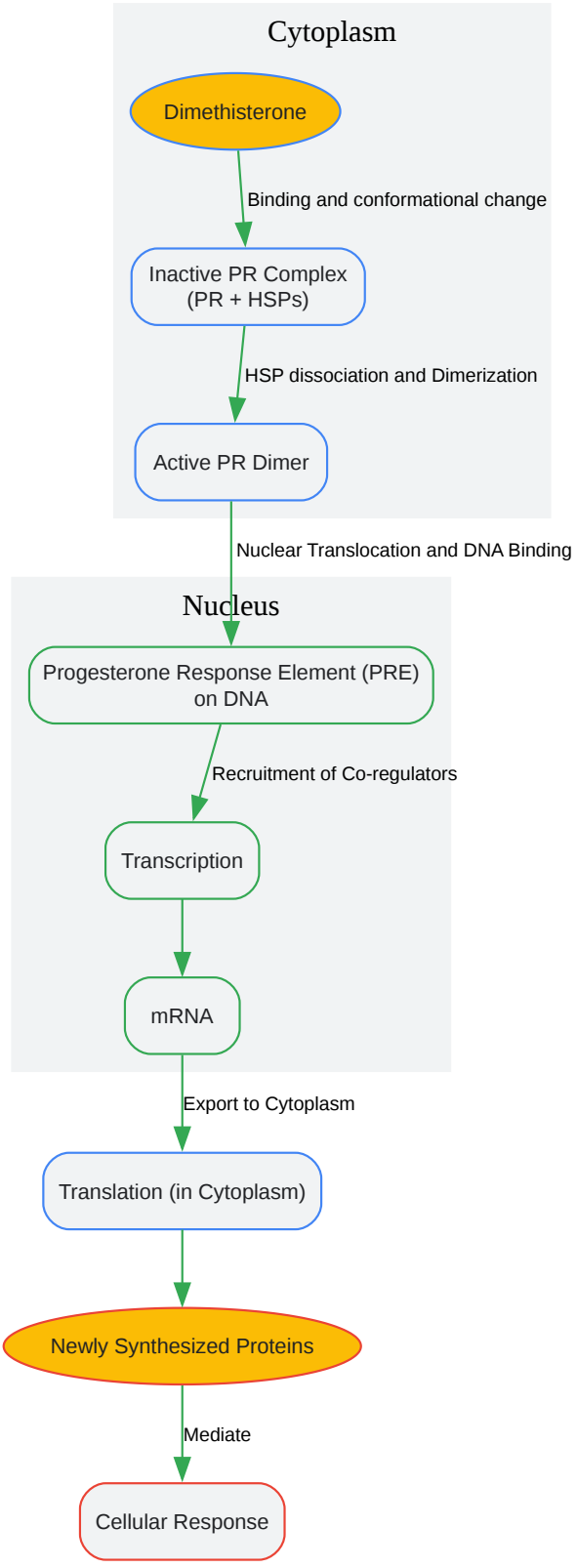
The signaling cascade initiated by dimethisterone binding to the PR is a multi-step process that ultimately leads to the modulation of target gene expression.



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The progesterone receptor signaling pathway activated by dimethisterone.

Experimental Protocol: Progesterone Receptor Binding Assay

A common method to assess the binding of a compound to the progesterone receptor is a competitive binding assay.

- Preparation of Receptor Source: A cell line engineered to overexpress the human progesterone receptor (e.g., T47D cells) is cultured. The cells are harvested, and a cytosolic extract containing the PR is prepared by homogenization and centrifugation.
- Ligand Binding: A constant, low concentration of radiolabeled progesterone (e.g., ^{3}H-progesterone) is incubated with the receptor preparation in the presence of varying concentrations of unlabeled dimethisterone (the competitor).
- Incubation: The mixture is incubated at a low temperature (e.g., 4°C) for a sufficient time to reach binding equilibrium.
- Separation of Bound and Free Ligand: Unbound radiolabeled progesterone is removed, typically by adsorption onto dextran-coated charcoal followed by centrifugation.
- Quantification: The amount of bound radiolabeled progesterone in the supernatant is quantified using liquid scintillation counting.
- Data Analysis: The data are plotted as the percentage of specific binding of the radiolabeled ligand versus the concentration of the competitor (dimethisterone). The concentration of dimethisterone that inhibits 50% of the specific binding of the radiolabeled progesterone (IC_{50}) is determined. This value is indicative of the binding affinity of dimethisterone for the progesterone receptor.

Conclusion

Dimethisterone is a synthetic progestin with well-defined chemical properties and a clear mechanism of action through the progesterone receptor. Its synthesis, while involving multiple steps, relies on established steroid chemistry. This guide provides a foundational resource for

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researchers and professionals in the field of drug development, offering insights into the synthesis, characteristics, and biological function of this important steroidal compound. Further research to fully characterize its spectroscopic properties would be a valuable addition to the existing literature.

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